

In-Depth Technical Guide: 5-Methoxy-3-methylphthalic Acid

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Compound of Interest

Compound Name: 5-Methoxy-3-methylphthalic acid

Cat. No.: B012782

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CAS Number: 103203-38-9

This technical guide provides a comprehensive overview of **5-Methoxy-3-methylphthalic acid**, consolidating available data for researchers, scientists, and professionals in drug development. Due to the limited publicly available information on this specific compound, this guide focuses on its fundamental properties and draws comparisons with related phthalic acid derivatives where relevant.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **5-Methoxy-3-methylphthalic acid** is presented below. This data is crucial for its handling, storage, and application in experimental settings.

| Property | Value | Source |
|-------------------|--|---------------------|
| CAS Number | 103203-38-9 | [1] |
| Molecular Formula | C ₁₀ H ₁₀ O ₅ | [1] |
| Molecular Weight | 210.18 g/mol | |
| Linear Formula | C ₁₀ H ₁₀ O ₅ | [1] |

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **5-Methoxy-3-methylphthalic acid** are not readily available in the public domain. However, general synthetic strategies for related phthalic acid derivatives can provide insights into potential synthetic routes. The synthesis of such compounds often involves the oxidation of the corresponding dimethylbenzene precursor.

It is important to note that the following is a generalized conceptual workflow and has not been experimentally validated for this specific compound.

Conceptual Synthesis Workflow

Caption: Conceptual workflow for the synthesis of **5-Methoxy-3-methylphthalic acid**.

Biological Activity and Drug Development Applications

Currently, there is a lack of specific data on the biological activity and signaling pathways directly associated with **5-Methoxy-3-methylphthalic acid**. However, the broader class of compounds to which it belongs, phthalic acid esters (PAEs), has been the subject of various biological studies.

Research indicates that some PAEs exhibit a range of biological activities, including antimicrobial and anti-inflammatory properties. It is important to emphasize that these are general findings for the broader class of phthalates, and the specific activity of **5-Methoxy-3-methylphthalic acid** has not been documented.

Given the absence of specific studies, its direct application in drug development remains unexplored. Further research would be necessary to determine any potential therapeutic relevance.

Logical Relationship for Investigating Biological Activity

Caption: A logical workflow for the investigation of the therapeutic potential of a novel compound.

Conclusion

5-Methoxy-3-methylphthalic acid is a chemical compound with the CAS number 103203-38-9. While its basic chemical properties are known, there is a significant gap in the publicly available scientific literature regarding its synthesis, experimental protocols, biological activity, and potential applications in drug development. Further research is required to elucidate these aspects and to understand its potential role in science and medicine. Researchers interested in this compound may need to rely on general chemical principles and studies of related phthalic acid derivatives to guide their investigations.

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References

- 1. scbt.com [scbt.com]
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